

(3-Bromobenzyl)dimethylamine CAS number and supplier information

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Compound of Interest

Compound Name: (3-Bromobenzyl)dimethylamine

Cat. No.: B1276768

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(3-Bromobenzyl)dimethylamine: A Technical Guide for Researchers

CAS Number: 4885-18-1

This technical guide provides an in-depth overview of **(3-Bromobenzyl)dimethylamine**, a versatile building block in medicinal chemistry and drug discovery. The content is tailored for researchers, scientists, and professionals in drug development, offering comprehensive information on its chemical properties, synthesis, supplier details, and applications.

Chemical Properties and Supplier Information

(3-Bromobenzyl)dimethylamine, also known as 3-Bromo-N,N-dimethylbenzylamine, is a halogenated aromatic amine with the molecular formula C₉H₁₂BrN and a molecular weight of 214.1 g/mol. [\[1\]](#)[\[2\]](#) It is typically a colorless to pale yellow liquid. [\[3\]](#) This compound serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutics.

A variety of chemical suppliers offer **(3-Bromobenzyl)dimethylamine** in different purities and quantities. The table below summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities
Santa Cruz Biotechnology	≥98%	Inquire for details
Frontier Specialty Chemicals	High Purity	Grams to bulk
ChemicalBook	99%	Kilogram scale
SuZhou TuoHuangZhe New Materials Co., LTD	98%	Inquire for details
CP Lab Chemicals	min 95%	1 gram

Synthesis Protocol

The synthesis of **(3-Bromobenzyl)dimethylamine** is well-documented and can be achieved through the reaction of 3-bromobenzyl bromide with dimethylamine.

Experimental Protocol: Synthesis of **(3-Bromobenzyl)dimethylamine**[\[1\]](#)

Materials:

- 3-Bromobenzyl bromide (95 g, 0.38 mol)
- Dimethylamine (51.4 g, 1.14 mol)
- Benzene
- 3N Hydrochloric acid
- Aqueous potassium hydroxide

Procedure:

- In a suitable reaction vessel, dissolve 3-bromobenzyl bromide in benzene.
- Cool the mixture to 5°C.
- Add dimethylamine to the cooled solution.

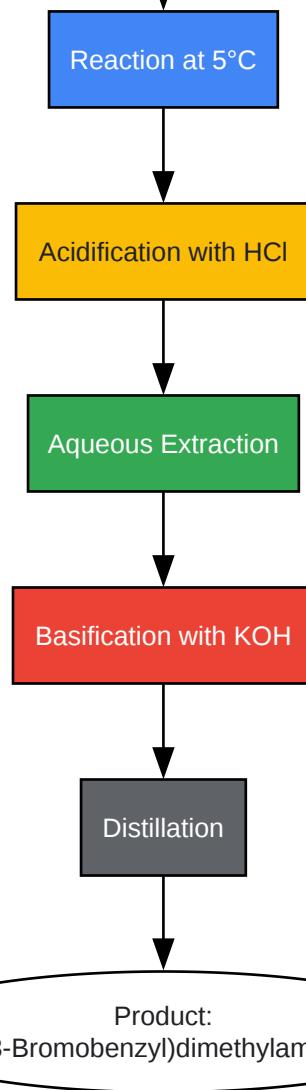
- After the reaction is complete, acidify the mixture with 3N hydrochloric acid.
- Extract the aqueous layer.
- Make the aqueous extracts alkaline with aqueous potassium hydroxide. An oil will separate out.
- Distill the separated oil to yield **(3-Bromobenzyl)dimethylamine**.

Expected Yield: 65 g (80%) Boiling Point: 118°C at 20 mmHg

Below is a workflow diagram illustrating the synthesis process.

Synthesis Workflow of (3-Bromobenzyl)dimethylamine

Reactants:
3-Bromobenzyl bromide
Dimethylamine
Benzene



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Caption: Synthesis of **(3-Bromobenzyl)dimethylamine**.

Applications in Drug Discovery and Development

(3-Bromobenzyl)dimethylamine is a valuable building block for the synthesis of a wide range of biologically active molecules. Its dimethylamine group can act as a key pharmacophore, a feature recognized for its presence in numerous FDA-approved drugs with diverse therapeutic applications, including antimicrobial, antihistaminic, anticancer, and analgesic properties.

The primary utility of **(3-Bromobenzyl)dimethylamine** lies in its role as a synthetic intermediate. The bromo-substituent on the phenyl ring provides a reactive handle for various cross-coupling reactions, allowing for the introduction of diverse functionalities and the construction of complex molecular scaffolds.

3.1. Intermediate for Bioactive Compounds

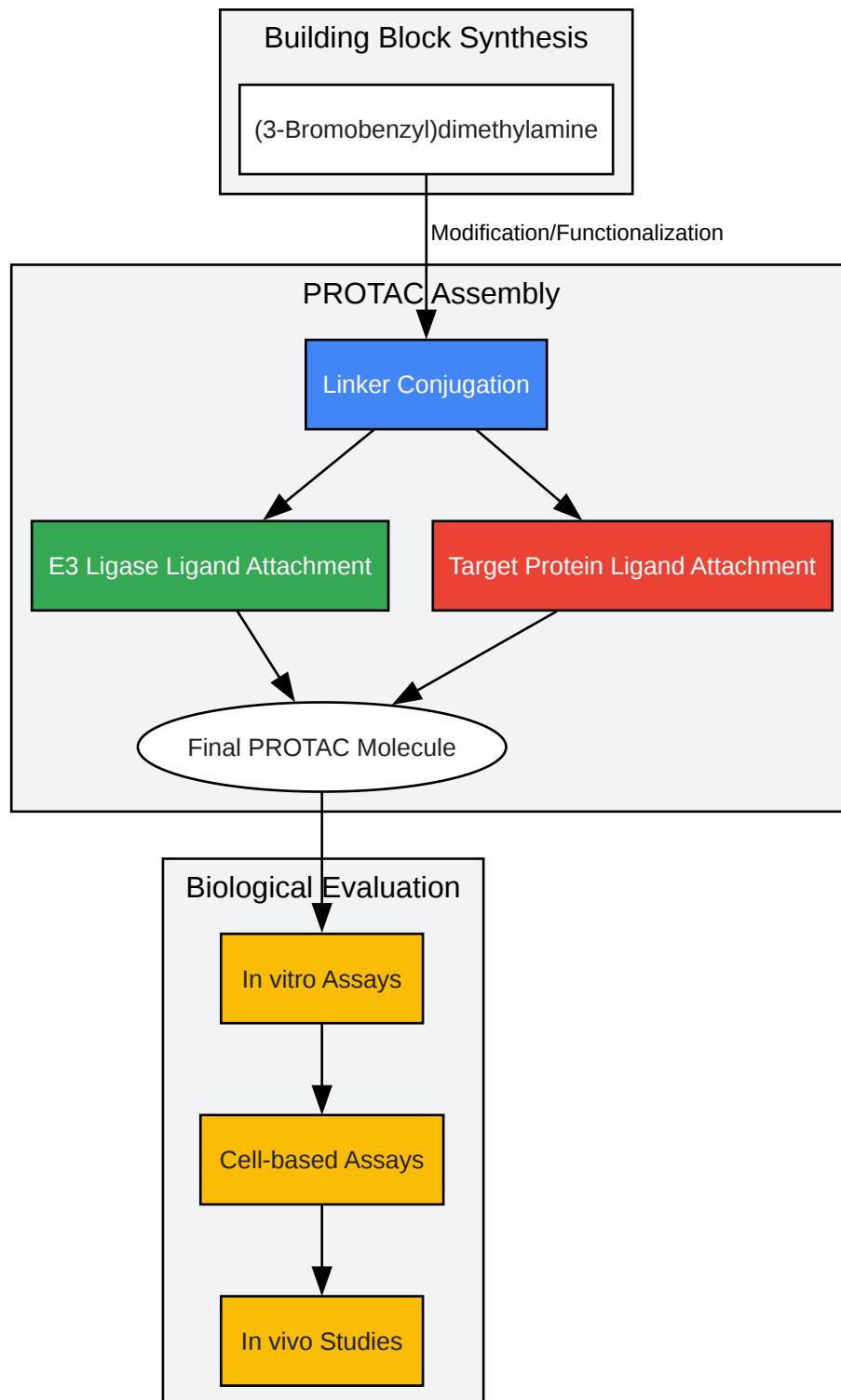
Research and patent literature indicate that **(3-Bromobenzyl)dimethylamine** is utilized in the synthesis of novel compounds with potential therapeutic value. While specific, publicly available, detailed experimental protocols for its direct incorporation into named drug candidates are limited, its structural motif is found in compounds explored in various therapeutic areas.

3.2. Protein Degrader Building Block

Notably, **(3-Bromobenzyl)dimethylamine** is classified by some suppliers as a "Protein Degrader Building Block".^[1] This suggests its potential use in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that induce the degradation of specific target proteins by hijacking the cell's ubiquitin-proteasome system.

The logical workflow for utilizing a building block like **(3-Bromobenzyl)dimethylamine** in PROTAC development is illustrated below.

PROTAC Development Workflow

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Caption: PROTAC Development Workflow.

While specific signaling pathways directly modulated by **(3-Bromobenzyl)dimethylamine** itself are not documented, the molecules synthesized from it are designed to interact with a variety of biological targets. The nature of these targets and the subsequent modulation of signaling pathways are determined by the overall structure of the final compound.

Safety and Handling

(3-Bromobenzyl)dimethylamine should be handled with care in a well-ventilated laboratory setting. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

In conclusion, **(3-Bromobenzyl)dimethylamine** is a valuable and versatile chemical intermediate for researchers and scientists engaged in drug discovery and development. Its established synthesis and commercial availability, coupled with its utility as a building block for complex and potentially bioactive molecules, make it a significant compound in the field of medicinal chemistry.

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